

Lucidone C: A Technical Guide to its Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Lucidone C
CAS No.:	102607-23-8
Cat. No.:	B15557237

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Scientific literature extensively details a cyclopentenone compound named "Lucidone" (C₁₅H₁₂O₄), primarily isolated from *Lindera erythrocarpa*. The compound specified in this guide, **Lucidone C** (C₂₄H₃₆O₅), is a distinct triterpenoid primarily associated with *Ganoderma* species. Publicly available data on the specific biological activities and signaling pathways of **Lucidone C** is limited. This guide presents the definitive chemical structure of **Lucidone C** and summarizes the extensive research conducted on the more widely studied "Lucidone" from *Lindera erythrocarpa* to provide a foundational understanding of related compounds and associated research methodologies.

Chemical Structure and Physicochemical Properties of Lucidone C

Lucidone C is a complex triterpenoid, a class of natural products derived from a thirty-carbon precursor. Its chemical identity is established through various analytical methods, providing a precise structural and molecular profile.

Table 1: Chemical and Physicochemical Properties of **Lucidone C**

Property	Value	Source
Molecular Formula	C ₂₄ H ₃₆ O ₅	[1]
Molecular Weight	404.54 g/mol	[1]
Canonical SMILES	<chem>CC(=O)[C@H]1C--INVALID-LINK--(C)[C@]4([H])C[C@@H]3O)O">C@@HO</chem>	[1]
InChI Key	JEVOHZHOHSNOGF-FUOOPXQTSA-N	[1]
IUPAC Name	(3S,5R,7S,10S,13R,14R,15S,17S)-17-acetyl-3,7,15-trihydroxy-4,4,10,13,14-pentamethyl-1,2,3,5,6,7,10,11,12,13,14,15,16,17-tetradecahydro-1H-cyclopenta[a]phenanthrene	[1]
Stereochemistry	ABSOLUTE	[1]
Defined Stereocenters	8	[1]

Biological Activities and Properties of "Lucidone" (from *Lindera erythrocarpa*)

The cyclopentenedione lucidone (CAS: 19956-53-7, Formula: C₁₅H₁₂O₄) isolated from the fruits of *Lindera erythrocarpa* Makino, has been the subject of numerous studies.[2][3] It exhibits a wide range of pharmacological activities, including anti-inflammatory, antioxidant, neuroprotective, and anti-cancer effects.[4]

Anti-inflammatory Activity

Lucidone demonstrates potent anti-inflammatory effects by modulating key inflammatory pathways. It significantly inhibits the production of nitric oxide (NO) and prostaglandin E₂ (PGE₂) in lipopolysaccharide (LPS)-stimulated RAW 264.7 murine macrophage cells.[3][5] This inhibition is attributed to the downregulation of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2) expression.[5] Furthermore, lucidone reduces the secretion of pro-inflammatory cytokines such as tumor necrosis factor-alpha (TNF-α).[3]

Anti-Cancer and Chemosensitizing Activity

In the context of pancreatic ductal adenocarcinoma (PDAC), lucidone has been shown to promote apoptotic cell death.[6] It enhances the chemosensitivity of cancer cells to gemcitabine, particularly in resistant cells.[6] This effect is mediated by the inhibition of autophagy and the expression of multidrug resistance protein 1 (MDR1).[6]

Neuroprotective and Dermatoprotective Effects

Methyl lucidone, a derivative, has been shown to have neuroprotective effects against glutamate-induced oxidative stress in HT-22 neuronal cells.[7] Lucidone also protects human skin keratinocytes from free radical-induced oxidative damage and inflammation by up-regulating antioxidant genes.[8]

Antiviral Activity

Lucidone exhibits inhibitory activity against the Dengue virus (DENV), with an EC₅₀ of 25 μM.[3]

Table 2: Quantitative Bioactivity Data for "Lucidone" (from *Lindera erythrocarpa*)

Activity	Model / Cell Line	Parameter	Value	Reference
Antiviral	Huh-7 cells (Dengue Virus)	EC ₅₀	25 µM	[3]
Anti-inflammatory	LPS-induced RAW 246.7 cells	Inhibition of NO, PGE ₂ , TNF-α	Dose-dependent	[3]
Anti-inflammatory	LPS-induced mice	Inhibition of NO, PGE ₂ , TNF-α	50-200 mg/kg	[2]
Chemosensitization	Pancreatic Cancer Cells (MIA Paca-2)	Enhanced Gemcitabine cytotoxicity	-	[6]

Signaling Pathway Modulation by "Lucidone" (from *Lindera erythrocarpa*)

Lucidone exerts its pleiotropic effects by modulating a complex network of intracellular signaling pathways.

Inhibition of NF-κB and MAPK Signaling

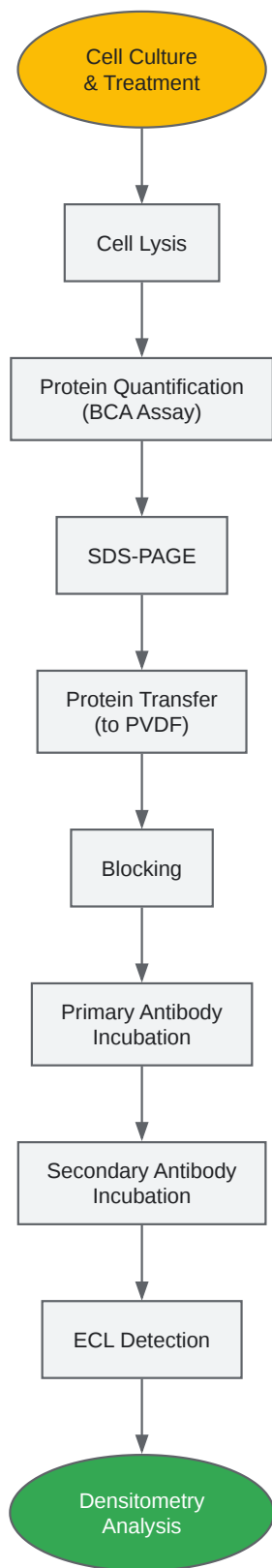
A primary mechanism for lucidone's anti-inflammatory activity is the inhibition of the NF-κB and Mitogen-Activated Protein Kinase (MAPK) signaling pathways.[5][9] Lucidone prevents the degradation of IκB, which in turn blocks the nuclear translocation of the p65 and p50 subunits of NF-κB.[3][5] It also inhibits the phosphorylation of JNK and p38 MAPKs, which are crucial for the expression of pro-inflammatory genes.[3][5]

Caption: Anti-inflammatory mechanism of Lucidone via inhibition of NF-κB and MAPK pathways.

Inhibition of HMGB1/RAGE/PI3K/Akt Signaling

In pancreatic cancer cells, lucidone inhibits the HMGB1/RAGE signaling axis, leading to the downregulation of the PI3K/Akt pathway.[6] This cascade of inhibition results in decreased

expression of autophagic proteins and MDR1, thereby suppressing chemoresistance and promoting apoptosis.[6]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. GSRS [gsrs.ncats.nih.gov]
- 2. Anti-inflammatory effect of lucidone in mice via inhibition of NF-kappaB/MAP kinase pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. researchgate.net [researchgate.net]
- 5. Lucidone inhibits iNOS and COX-2 expression in LPS-induced RAW 264.7 murine macrophage cells via NF-kappaB and MAPKs signaling pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Lucidone inhibits autophagy and MDR1 via HMGB1/RAGE/PI3K/Akt signaling pathway in pancreatic cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. for.nchu.edu.tw [for.nchu.edu.tw]
- To cite this document: BenchChem. [Lucidone C: A Technical Guide to its Chemical Structure and Properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15557237/docs#lucidone-c-a-technical-guide-to-its-chemical-structure-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)